

1-Ethyl-3-methylimidazolium Dicyanamide: A Versatile Solvent for Modern Chemical Synthesis

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Compound of Interest

Compound Name: **1-Ethyl-3-methylimidazolium dicyanamide**

Cat. No.: **B1365684**

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Introduction: **1-Ethyl-3-methylimidazolium dicyanamide** ([EMIM][DCA]) is a room-temperature ionic liquid (IL) that has garnered significant attention as a sustainable and versatile solvent for a range of chemical transformations. Its unique physicochemical properties, including low viscosity, good thermal stability, and the ability to act as both a solvent and a catalyst, make it a compelling alternative to conventional volatile organic solvents. This document provides detailed application notes and protocols for the use of [EMIM][DCA] in key chemical syntheses, aimed at researchers, scientists, and professionals in drug development.

Physicochemical Properties of 1-Ethyl-3-methylimidazolium Dicyanamide

[EMIM][DCA] possesses a favorable combination of physical and chemical characteristics that are advantageous for its use as a solvent in chemical synthesis. A summary of these properties is presented below.

Property	Value
Molecular Formula	C ₈ H ₁₁ N ₅
Molecular Weight	177.21 g/mol
Melting Point	-21 °C
Density (at 25 °C)	1.10 g/cm ³
Viscosity (at 25 °C)	16.8 cP
Conductivity (at 25 °C)	25.3 mS/cm

Application Note 1: Catalytic Glycolysis of Polyethylene Terephthalate (PET)

The depolymerization of post-consumer polyethylene terephthalate (PET) is a critical process for chemical recycling. [EMIM][DCA] has been demonstrated to be an efficient catalyst for the glycolysis of PET, yielding valuable monomers.

Quantitative Data for PET Glycolysis

PET Conversion (%)	BHET Yield (%)	Reaction Time (hours)	Temperature (°C)
100	93	3	190
>57	>57	0.5	190

BHET: Bis(2-hydroxyethyl) terephthalate

Experimental Protocol: PET Glycolysis

Materials:

- Post-consumer PET flakes
- Ethylene glycol (EG)

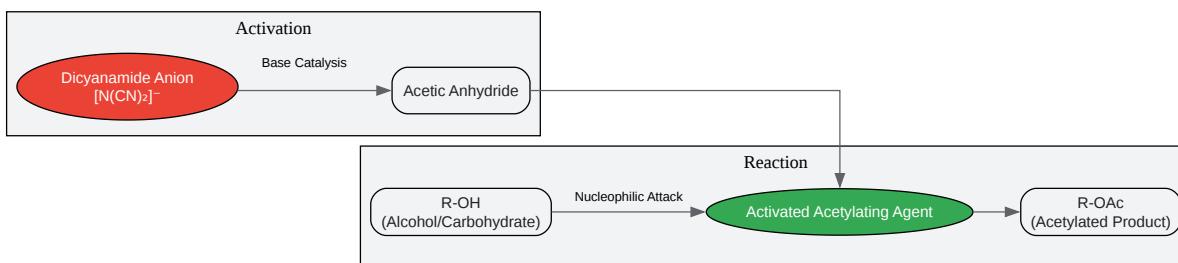
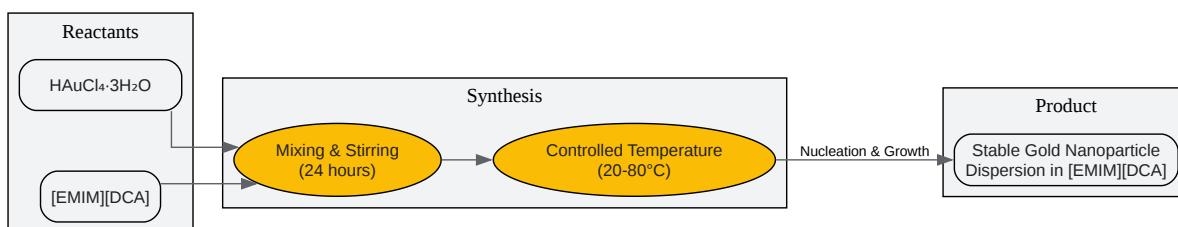
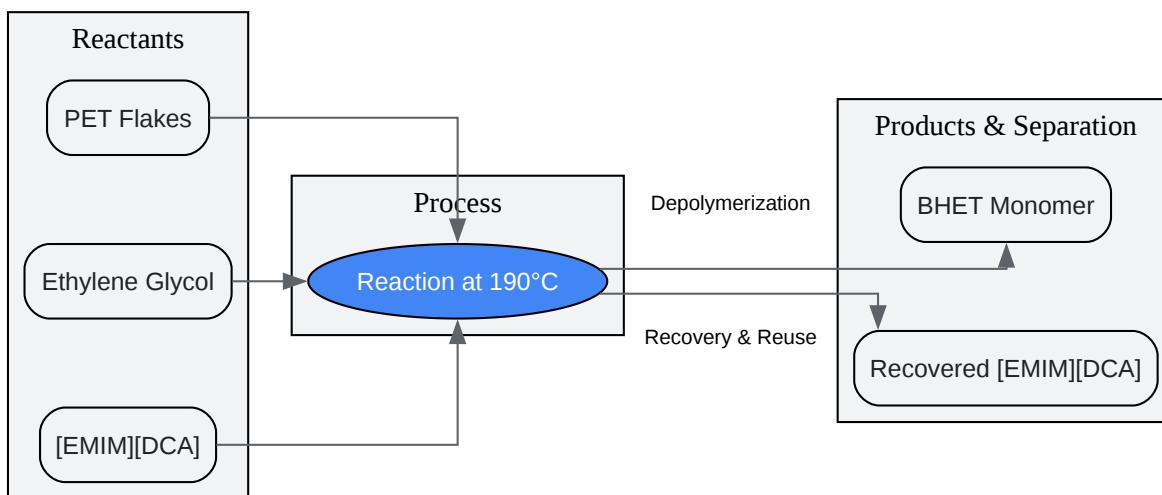
- **1-Ethyl-3-methylimidazolium dicyanamide ([EMIM][DCA])**
- Reactor equipped with a mechanical stirrer and a reflux condenser
- Analytical instrumentation (HPLC, NMR)

Procedure:

- In a suitable reactor, combine PET flakes, ethylene glycol, and [EMIM][DCA] in the desired molar ratio.
- Heat the mixture to the target reaction temperature (e.g., 190 °C) under constant stirring.
- Maintain the reaction for the specified duration (e.g., 0.5 to 3 hours).
- After the reaction is complete, cool the mixture to room temperature.
- The product, bis(2-hydroxyethyl) terephthalate (BHET), can be separated and purified using appropriate techniques such as precipitation and recrystallization.
- The ionic liquid catalyst can be recovered and reused for subsequent batches.
- Analyze the conversion of PET and the yield of BHET using HPLC and NMR spectroscopy.

[\[1\]](#)

Catalytic Glycolysis Workflow



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References

- 1. Rapid, clean, and mild O-acetylation of alcohols and carbohydrates in an ionic liquid - Chemical Communications (RSC Publishing) [pubs.rsc.org]
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